

use of tripropylene as an intermediate for nonionic surfactants

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Compound of Interest

Compound Name: Tripropylene

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Application Notes: Tripropylene-Derived Nonionic Surfactants

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **tripropylene** as an intermediate in the synthesis of nonionic surfactants, specifically focusing on nonylphenol ethoxylates (NPEs). These surfactants are valued for their versatility as emulsifiers, detergents, and wetting agents in numerous industrial and research applications.

Introduction

Nonionic surfactants derived from **tripropylene** are primarily from the alkylphenol ethoxylate class. The synthesis process begins with the oligomerization of propylene to form **tripropylene**, which is a mixture of nonene isomers.[1][2] This nonene is then used to alkylate phenol in the presence of an acid catalyst, yielding nonylphenol.[3][4] Subsequent ethoxylation of nonylphenol with ethylene oxide produces a range of nonylphenol ethoxylate surfactants.[5] The number of ethylene oxide units can be controlled to achieve a desired hydrophilic-lipophilic balance (HLB), which in turn dictates the surfactant's properties and applications.[6][7]

Mechanism of Action

Nonylphenol ethoxylates are amphiphilic molecules, meaning they possess both a hydrophobic (oil-loving) and a hydrophilic (water-loving) part. The hydrophobic portion consists of the

nonylphenol group, while the hydrophilic portion is the polyoxyethylene chain. This dual nature allows them to accumulate at the interface between immiscible liquids, such as oil and water, reducing the interfacial tension and facilitating the formation of stable emulsions. In cleaning applications, they surround dirt and oil particles, allowing them to be washed away with water.

Applications

Tripropylene-derived nonionic surfactants are utilized in a wide array of fields:

- **Detergents and Cleaners:** They are effective in removing grease and oily soils in both household and industrial cleaning products.[8]
- **Emulsifiers:** Their ability to form stable emulsions makes them crucial in the formulation of paints, coatings, and agrochemicals.[7][8]
- **Textile and Leather Processing:** They are used as wetting agents, detergents, and dyeing assistants.[6]
- **Paper Processing:** They aid in de-inking and as wetting agents.
- **Agrochemicals:** They act as adjuvants, improving the dispersion and effectiveness of pesticides and herbicides.[8]
- **Oilfield Chemicals:** They are used in drilling and production formulations.[7]

Data Presentation: Physicochemical Properties of Nonylphenol Ethoxylates

The properties of nonylphenol ethoxylates are highly dependent on the length of the polyoxyethylene chain, which is indicated by the average number of ethylene oxide (EO) units.

Property	NP-4EO	NP-6EO	NP-9EO	NP-10EO	NP-15EO	NP-30EO	NP-40EO
Appearance at 25°C	Colorless Liquid	Colorless Liquid	Colorless Liquid	Colorless Liquid	White Solid	White Solid	White Solid
HLB Value (Calculated)	8.9[7]	10.9	12.9	13.2[9]	15.0	17.1[7]	17.8[7]
Cloud Point (°C, 1% aq.)	-	54-60[7]	54	63	>100	>100	>100
CMC (ppm)	-	-	60	63	90[10]	-	-
Surface Tension (dynes/cm, 1% aq.)	-	-	32	31	-	-	-

Note: Data is compiled from multiple sources as cited. Slight variations may exist between different manufacturers.

Experimental Protocols

Protocol 1: Synthesis of Nonene (Tripropylene) from Propylene

This protocol describes the acid-catalyzed oligomerization of propylene to produce nonene.

Materials:

- Propylene gas

- Solid phosphoric acid (SPA) or a zeolite-based catalyst[11]
- High-pressure reactor
- Distillation apparatus

Procedure:

- Pack the high-pressure reactor with the chosen acid catalyst.
- Introduce propylene gas into the reactor under controlled temperature and pressure. A typical reaction temperature is between 150°C and 220°C.
- The propylene undergoes oligomerization over the catalyst bed. The process yields a mixture of propylene oligomers, including hexenes, nonenes, and dodecenes.[12]
- The resulting liquid product, known as polygas, is collected.[1]
- Fractionally distill the polygas to separate the nonene fraction from other oligomers.[1]
Nonene is typically a mixture of C9 isomers.

Protocol 2: Synthesis of Nonylphenol

This protocol details the alkylation of phenol with nonene.

Materials:

- Phenol
- Nonene (**tripropylene**)
- Acid catalyst (e.g., Amberlyst-15, phosphoric acid)[1]
- Stirred reactor
- Filtration system
- Fractional distillation apparatus

Procedure:

- Charge the stirred reactor with phenol and the acid catalyst.
- Heat the mixture to the reaction temperature, typically between 80°C and 120°C.
- Slowly add nonene to the reactor while maintaining vigorous stirring.
- Allow the reaction to proceed for several hours until the desired conversion is achieved.
- Filter the reaction mixture to remove the catalyst.
- The crude product is then subjected to fractional distillation under reduced pressure to separate the unreacted phenol and to isolate the nonylphenol product.

Protocol 3: Synthesis of Nonylphenol Ethoxylate (NP-9EO)

This protocol describes the ethoxylation of nonylphenol to produce a nonionic surfactant with an average of 9 ethylene oxide units.

Materials:

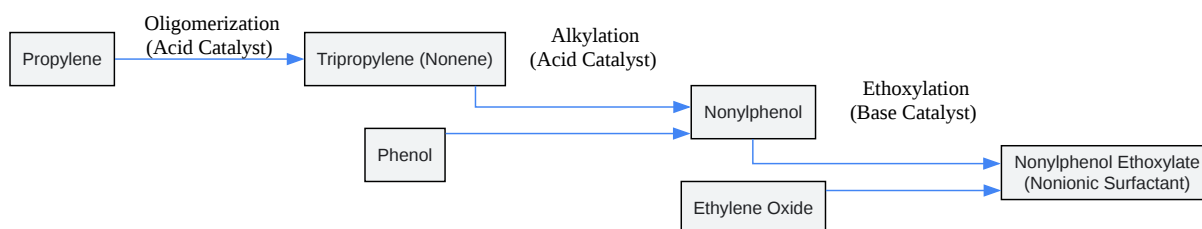
- Nonylphenol
- Ethylene oxide
- Potassium hydroxide (KOH) or sodium hydroxide (NaOH) as a catalyst
- Stainless steel reactor equipped with a stirrer, temperature and pressure controls, and an ethylene oxide inlet
- Neutralizing agent (e.g., acetic acid or lactic acid)

Procedure:

- Charge the reactor with nonylphenol and the catalyst (e.g., 0.1-0.3% by weight of nonylphenol).

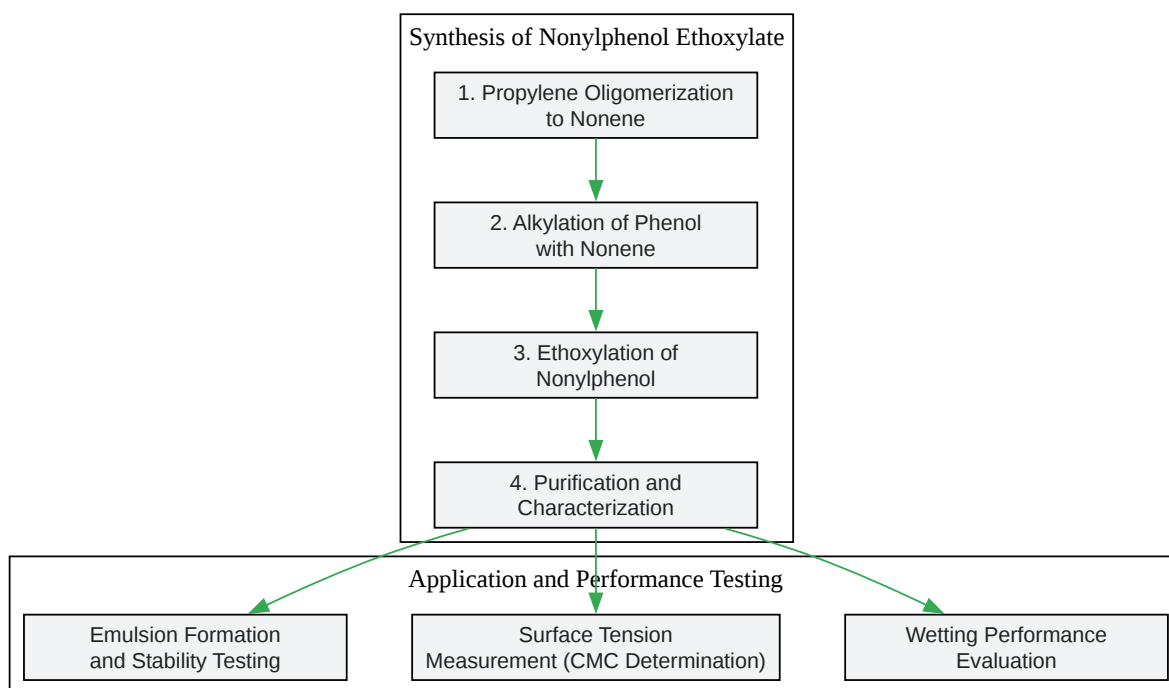
- Heat the mixture to 120-150°C under a nitrogen atmosphere to remove any traces of water.
- Introduce ethylene oxide into the reactor at a controlled rate, maintaining the reaction temperature and pressure. The amount of ethylene oxide added will determine the average number of ethoxylate units.
- After the addition of ethylene oxide is complete, continue to stir the mixture at the reaction temperature for a "digestion" period to ensure complete reaction of the ethylene oxide.
- Cool the reactor and neutralize the catalyst with the addition of an acid.
- The final product is the nonylphenol ethoxylate surfactant.

Mandatory Visualizations



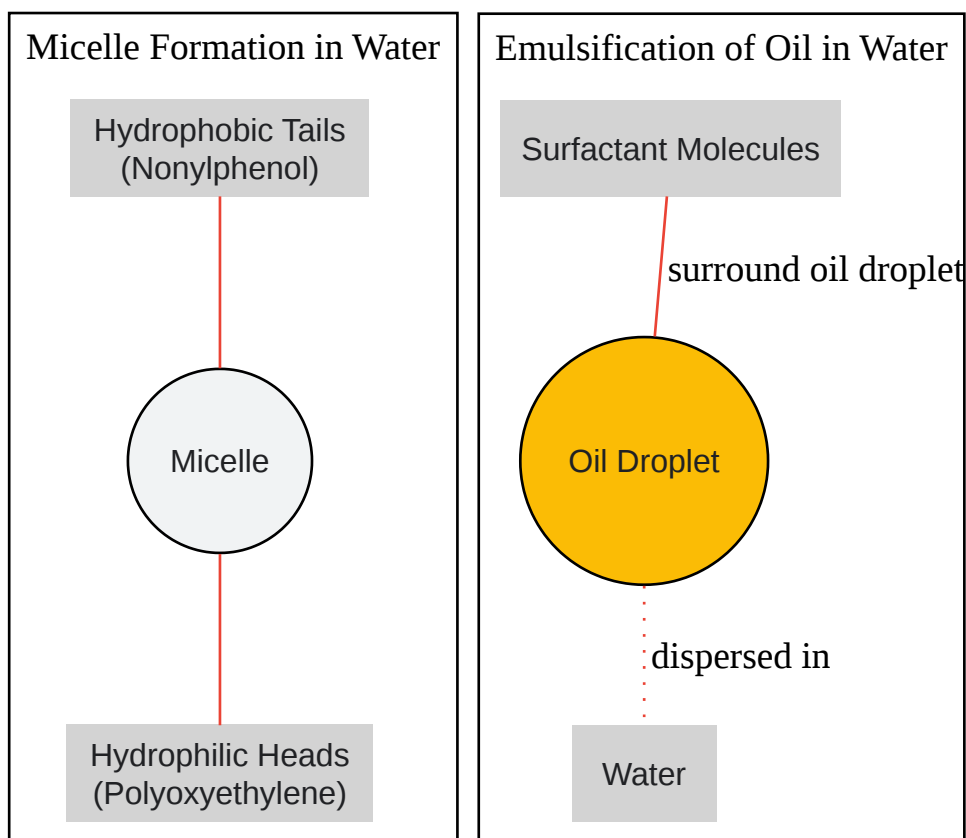
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Caption: Synthesis pathway of nonylphenol ethoxylate from propylene.



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Caption: Experimental workflow for synthesis and application testing.



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Caption: Mechanism of action of nonionic surfactants.

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References

- 1. Nonene | Janex [janex.ch]
- 2. Tripropylene - Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. Nonylphenol - Wikipedia [en.wikipedia.org]

- 5. shreechem.in [shreechem.in]
- 6. Nonylphenol Ethoxylates | NP 4.5, 6, 9 Chemical | Venus Ethoxyethers [venus-goa.com]
- 7. kimyagaran.com [kimyagaran.com]
- 8. atamankimya.com [atamankimya.com]
- 9. researchgate.net [researchgate.net]
- 10. Electronic Structure and Mesoscopic Simulations of Nonylphenol Ethoxylate Surfactants. A Combined DFT and DPD Study - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Propylene Trimer (Nonene) – C9 Olefin Supplier | Equilex : Equilex [equilex.com]
- 12. US4404415A - Process for producing nonenes or for simultaneously producing nonenes and dodecenes from propene - Google Patents [patents.google.com]
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